

# InChlKey and SMILES for (5-Ethyl-1,2-oxazol-3-yl)methanol

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Compound of Interest

Compound Name: (5-Ethyl-1,2-oxazol-3-yl)methanol

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# Technical Guide: (5-Ethyl-1,2-oxazol-3-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

### **Core Compound Identifiers**

This technical guide provides an in-depth overview of **(5-Ethyl-1,2-oxazol-3-yl)methanol**, a heterocyclic compound of interest in medicinal chemistry. The foundational chemical identifiers for this molecule are presented below.

Identifier	Value	
IUPAC Name	(5-Ethyl-1,2-oxazol-3-yl)methanol	
CAS Number	60148-49-4	
SMILES	OCC1=NOC(CC)=C1	
InChlKey	SBPJFWMSDRLWHW-UHFFFAOYSA-N	

## **Physicochemical Properties**



Property	Value	Source
Molecular Formula	C6H9NO2	N/A
Molecular Weight	127.14 g/mol	N/A

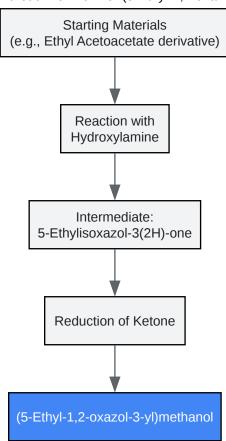
### **Synthesis and Experimental Protocols**

While a specific, detailed experimental protocol for the synthesis of **(5-Ethyl-1,2-oxazol-3-yl)methanol** is not readily available in peer-reviewed literature, a general approach can be inferred from the synthesis of analogous isoxazole derivatives. A patent mentioning a similar compound suggests a potential synthetic route. The synthesis of isoxazole rings often involves the cycloaddition of a nitrile oxide with an alkyne or alkene. For 3,5-disubstituted isoxazoles, a common method is the reaction of a  $\beta$ -diketone or a related precursor with hydroxylamine.

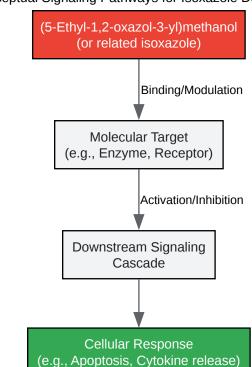
A plausible synthetic workflow for **(5-Ethyl-1,2-oxazol-3-yl)methanol** is outlined below. This diagram represents a generalized approach and would require optimization for this specific target molecule.



#### Generalized Synthetic Workflow for (5-Ethyl-1,2-oxazol-3-yl)methanol







Conceptual Signaling Pathways for Isoxazole Derivatives

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